

Solubility of 5-Methyloxazolidine in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 5-Methyloxazolidine

Cat. No.: B2705598

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **5-methyloxazolidine** in various organic solvents. Due to the limited availability of specific quantitative data for this compound in publicly accessible literature, this guide consolidates reported qualitative information and details the established experimental protocols for solubility determination. This document aims to serve as a valuable resource for researchers and professionals in drug development and other scientific fields where **5-methyloxazolidine** may be utilized.

Core Executive Summary

5-Methyloxazolidine is a heterocyclic organic compound with potential applications in various chemical syntheses. Understanding its solubility profile is crucial for its effective use in reaction media, formulation development, and purification processes. While extensive quantitative solubility data is not readily available, existing information suggests its miscibility with several common organic solvents. This guide presents the available qualitative data, outlines standard methods for quantitative solubility determination, and provides a theoretical framework for understanding the factors governing its solubility.

Solubility Data

Quantitative solubility data for **5-methyloxazolidine** in a wide range of organic solvents is not extensively documented in peer-reviewed literature. However, information for a closely related

and more complex molecule, 3,3'-methylenebis[**5-methyloxazolidine**] (MBO), provides some qualitative insights. It is important to note that MBO is a reaction mixture and its solubility characteristics may not be identical to pure **5-methyloxazolidine**, but they offer a useful starting point.

Solvent	Solvent Class	Qualitative Solubility of MBO	Temperature (°C)
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Completely Miscible[1]	21-23[1]
Ethanol	Polar Protic	Completely Miscible[1]	21-23[1]
n-Octanol	Polar	Completely Miscible[1]	21-23[1]
Acetone	Polar Aprotic	Completely Miscible[1]	21-23[1]
Toluene	Nonpolar	Partially Soluble[1]	Not Specified
Cyclohexane	Nonpolar	Partially Soluble[1]	Not Specified
n-Heptane	Nonpolar	500-1000 mg/L[1]	20.5[1]
Standard Fat	Nonpolar	Highly Soluble[1]	37[1]
Oil	Nonpolar	Dispersible[2]	Not Specified
Aromatic Solvents	Nonpolar	Miscible	Not Specified

A study on a structurally similar compound, N-isobutyl-5-methyloxazolidinone, which is an oxazolidinone rather than an oxazolidine, indicates it is fully miscible with acetone, ethanol, toluene, and xylene.

Experimental Protocols for Solubility Determination

For a precise quantitative determination of **5-methyloxazolidine**'s solubility in various organic solvents, standardized experimental protocols are necessary. The following are widely accepted methods.

OECD Guideline 105: Flask Method

The flask method is a straightforward and widely used technique for determining the solubility of substances in a liquid.

Principle: A supersaturated solution of the solute in the solvent is prepared and allowed to equilibrate. The concentration of the solute in the saturated solution is then determined analytically.

Apparatus:

- Constant temperature bath or shaker
- Volumetric flasks
- Analytical balance
- Filtration device (e.g., syringe filters)
- Analytical instrument for concentration measurement (e.g., GC, HPLC, UV-Vis spectrophotometer)

Procedure:

- Preparation: Add an excess amount of **5-methyloxazolidine** to a known volume of the organic solvent in a flask.
- Equilibration: Seal the flask and agitate it in a constant temperature bath for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: Allow the undissolved solute to settle. If necessary, centrifuge the sample to facilitate separation.
- Sampling: Carefully withdraw a known volume of the supernatant (the saturated solution).
- Analysis: Dilute the sample if necessary and analyze the concentration of **5-methyloxazolidine** using a suitable and validated analytical method.
- Calculation: The solubility is calculated from the measured concentration in the saturated solution.

Shake-Flask Method

This is a common and reliable method for determining equilibrium solubility.

Principle: An excess of the solute is agitated with the solvent in a sealed container at a constant temperature until equilibrium is achieved.

Apparatus:

- Wrist-action shaker or orbital shaker in a temperature-controlled environment
- Sealed containers (e.g., screw-cap vials)
- Analytical balance
- Centrifuge (optional)
- Analytical instrumentation for quantification

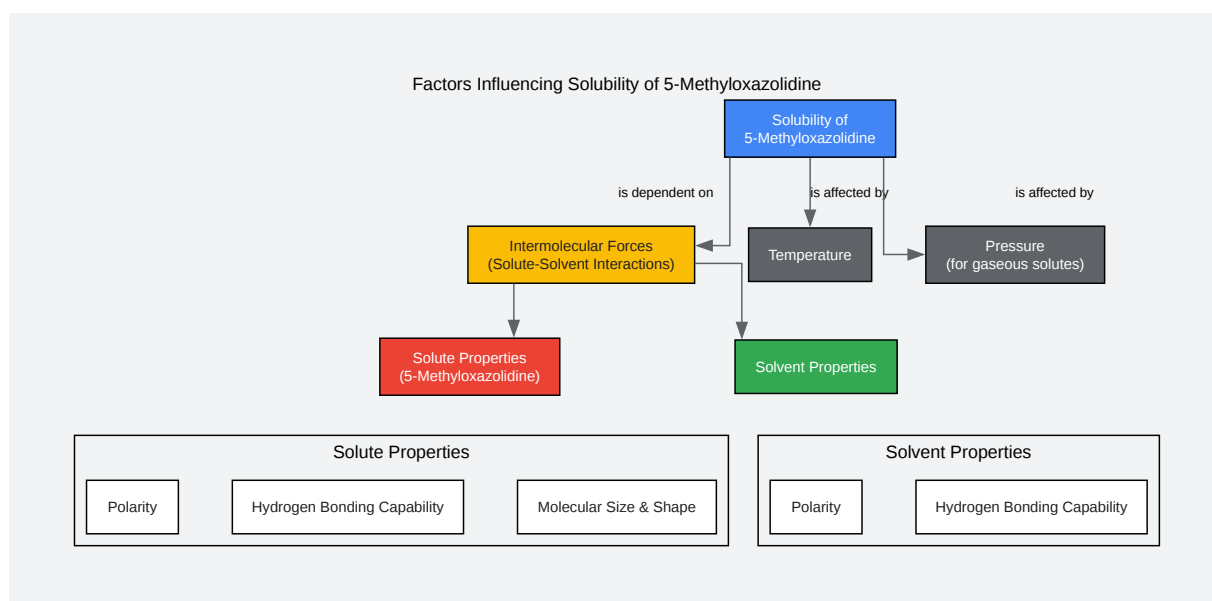
Procedure:

- Sample Preparation: Add an excess amount of **5-methyloxazolidine** to a known volume of the solvent in a sealed container.
- Agitation: Place the container in a shaker and agitate at a constant temperature. The time required to reach equilibrium should be determined experimentally (e.g., by taking samples at different time points until the concentration remains constant).
- Equilibrium and Separation: Once equilibrium is reached, cease agitation and allow the phases to separate. Centrifugation can be used to sediment any suspended solid.
- Analysis: An aliquot of the clear supernatant is carefully removed, diluted as needed, and the concentration of **5-methyloxazolidine** is determined using an appropriate analytical technique.

Mandatory Visualizations

Factors Influencing Solubility

The solubility of a compound like **5-methyloxazolidine** in organic solvents is governed by several key factors, including the principle of "like dissolves like." This can be visualized as a logical relationship.



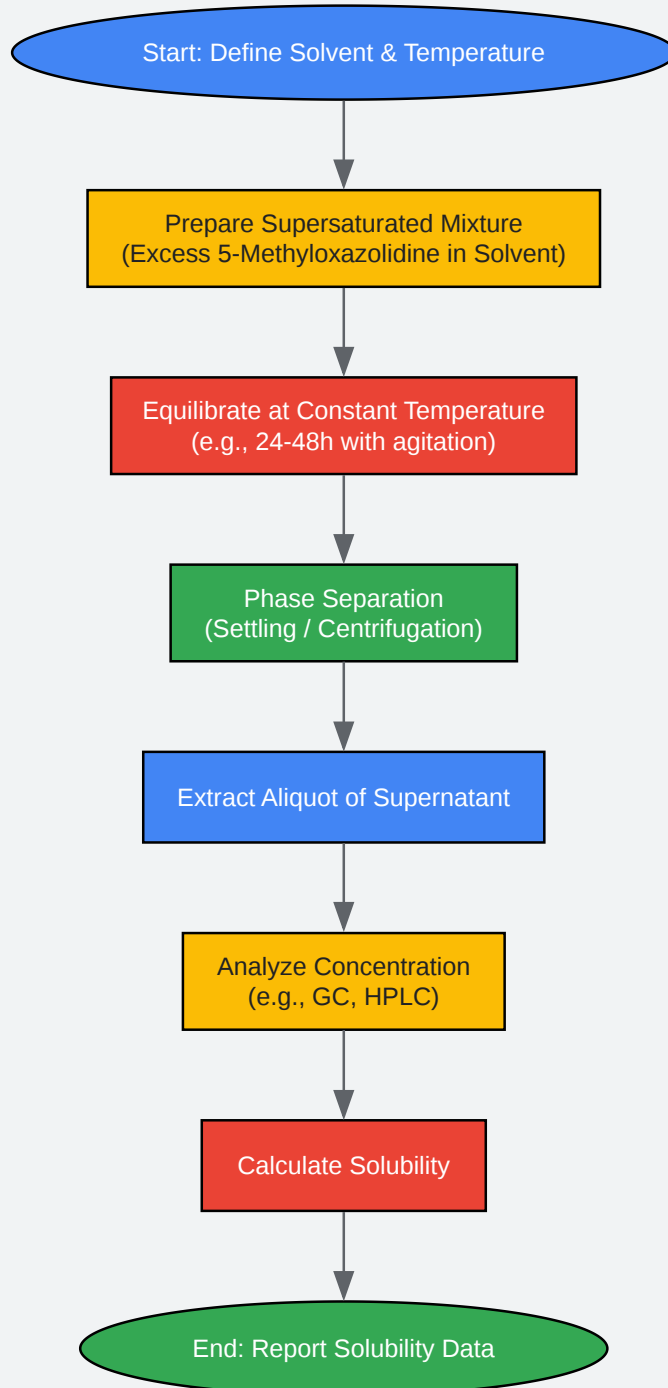
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Caption: Key factors influencing the solubility of **5-methyloxazolidine**.

Experimental Workflow for Solubility Determination

The general workflow for determining the solubility of **5-methyloxazolidine** in an organic solvent can be depicted as follows:

General Experimental Workflow for Solubility Determination

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